

Safeguarding Your Research: A Comprehensive Guide to Handling 1,2-Diethylhydrazine

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Compound of Interest

Compound Name: 1,2-Diethylhydrazine

Cat. No.: B154525

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For Immediate Reference: Essential Safety and Logistical Information for Laboratory Professionals

This document provides critical operational and safety guidance for researchers, scientists, and drug development professionals working with **1,2-Diethylhydrazine** (CAS No. 1615-80-1). Adherence to these procedures is paramount to ensure personal safety and the integrity of your research. **1,2-Diethylhydrazine** is a hazardous chemical, recognized as a potential human carcinogen, and requires handling with extreme caution.

Quantitative Exposure and Hazard Data

For quick reference, the following table summarizes the key quantitative data related to handling **1,2-Diethylhydrazine**. Note that specific exposure limits for **1,2-Diethylhydrazine** have not been established, so the limits for the parent compound, Hydrazine, are provided as a conservative guideline.

Parameter	Value	Source
Workplace Exposure Limits (as Hydrazine)		
OSHA PEL (8-hr TWA)	1 ppm	NJDOH[1]
NIOSH REL (2-hr ceiling)	0.03 ppm	NJDOH[1]
ACGIH TLV (8-hr TWA)	0.01 ppm	NJDOH[1]
Hazard Identification		
GHS Hazard Classifications	Acute Toxicity (Oral, Dermal, Inhalation), Carcinogenicity, Skin Irritation, Eye Irritation, Respiratory Irritation	PubChem[2][3]
EPA Hazardous Waste Number	U086	PubChem[2]
DOT Number	UN 3293	NJDOH[1]

Operational Plan: Step-by-Step Handling Protocol

This section outlines the procedural steps for the safe handling of **1,2-Diethylhydrazine**, from preparation to disposal.

Pre-Handling and Preparation

- Training: All personnel must be trained on the hazards of **1,2-Diethylhydrazine**, proper handling and storage procedures, and emergency protocols.[1]
- Designated Area: Conduct all work with **1,2-Diethylhydrazine** in a designated area, such as a chemical fume hood, to minimize exposure.
- Engineering Controls: Ensure local exhaust ventilation or an enclosure is used at the site of chemical release.[1]
- Emergency Equipment: Verify that an eye wash fountain and emergency shower are immediately accessible and in good working order.[1]

- PPE Inspection: Before starting, inspect all personal protective equipment for integrity.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory.

- Hand Protection: Wear protective gloves. The New Jersey Department of Health suggests Butyl Rubber, Neoprene, Nitrile, or Polyvinyl Chloride as suitable materials.^[1] For prolonged or frequently repeated contact, a glove with a protection class of 5 or higher (breakthrough time >240 minutes) is recommended.^[4]
- Respiratory Protection: At any exposure level, a MSHA/NIOSH-approved supplied-air respirator with a full facepiece operated in a pressure-demand or other positive-pressure mode should be used.^[1]
- Eye Protection: Eye protection is included in the recommended respiratory protection.^[1] If not using a full-face respirator, chemical safety goggles in combination with a face shield are required.
- Protective Clothing: Wear protective work clothing.^[1] This should include a lab coat, long pants, and closed-toe shoes. For operations with a higher risk of splash, disposable coveralls (e.g., Tyvek) are recommended.

Handling and Experimental Procedures

- Avoid Contact: Avoid all personal contact, including inhalation.^[4]
- Safe Practices: Do not eat, smoke, or drink in the designated handling area.^[1]
- Storage: Store **1,2-Diethylhydrazine** in tightly closed glass containers in a cool, well-ventilated area, away from oxidizing agents and metals.^[1]

Decontamination and Disposal

- Personal Decontamination: At the end of the work shift, wash any areas of the body that may have come into contact with the chemical.^[1]
- Equipment Decontamination: Decontaminate all equipment used in the procedure.

- Waste Disposal: **1,2-Diethylhydrazine** must be disposed of as a hazardous waste.^[1] Collect all waste in sealed, properly labeled containers. Contact your institution's environmental health and safety department for specific disposal recommendations, following all local, state, and federal regulations.^{[1][4]}

Emergency Response Plan

Immediate and correct response to an emergency is critical.

Spill Response

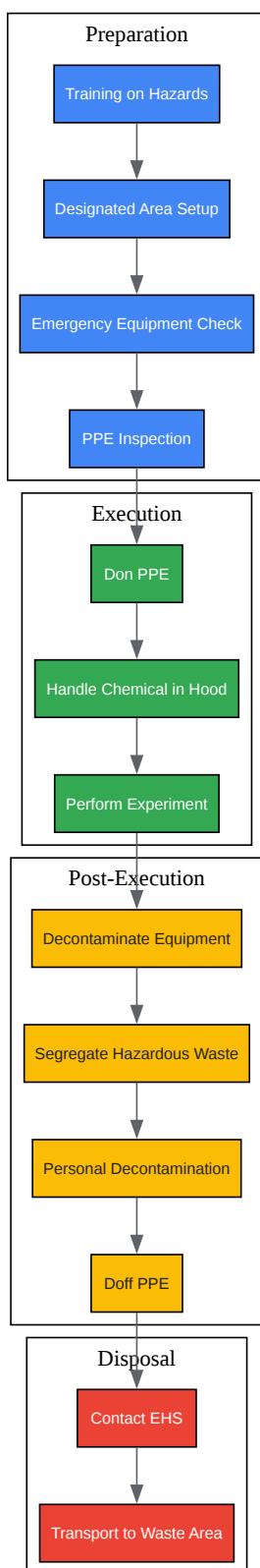
- Evacuate: Evacuate all personnel not wearing protective equipment from the spill area.^[1]
- Isolate and Ventilate: Isolate the area and ensure it is well-ventilated.
- Remove Ignition Sources: Eliminate all sources of ignition.^[1]
- Containment: Absorb the liquid with vermiculite, dry sand, earth, or a similar non-combustible material.^[1]
- Collection: Place the absorbed material into sealed containers for hazardous waste disposal.^[1]
- Final Cleaning: Ventilate and wash the area after the cleanup is complete.^[1]

Personnel Exposure

- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.^[1]
- Skin Contact: Immediately wash or shower to remove the chemical.^[1] Remove contaminated clothing and wash the affected skin with soap and water.^[1] Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air. If breathing has stopped, provide artificial respiration. Transfer promptly to a medical facility.^[1]
- Ingestion: Do NOT induce vomiting. Seek immediate medical attention.

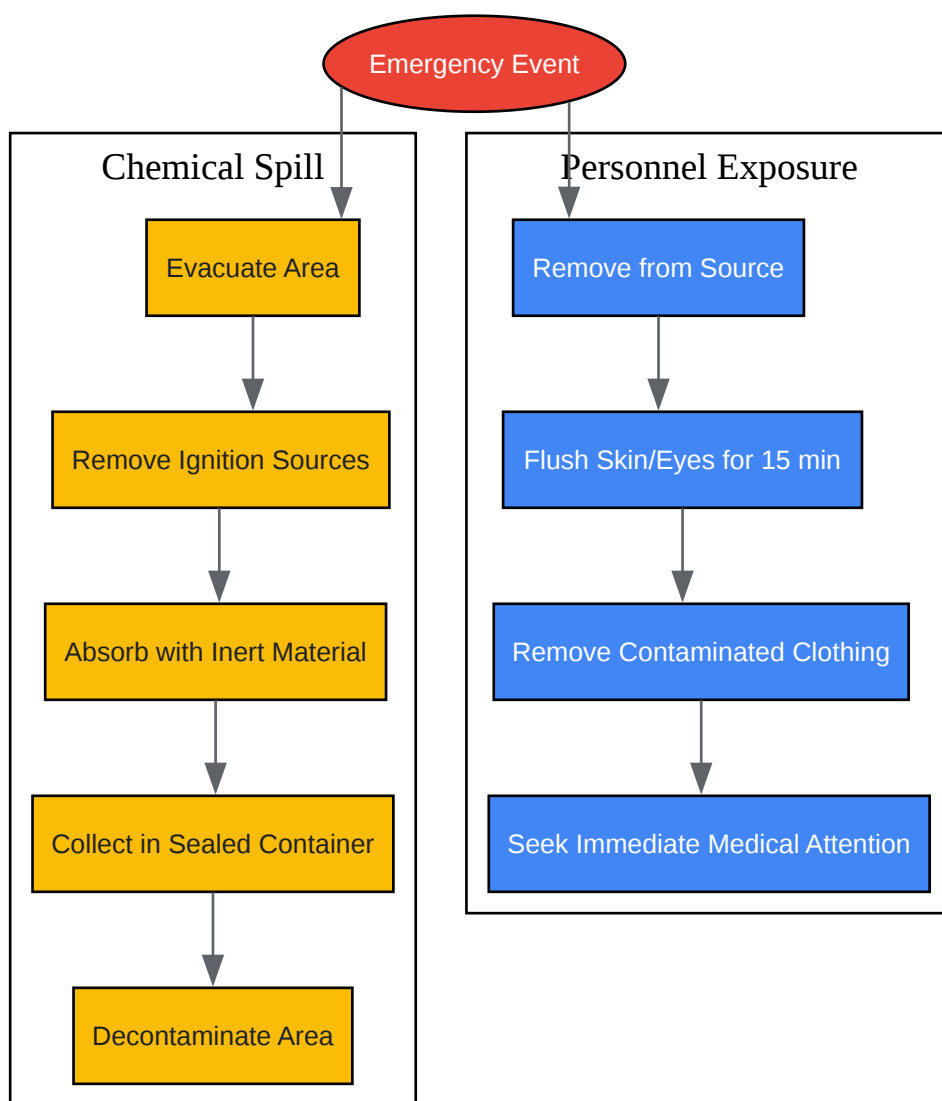
Visual Workflow Guides

The following diagrams illustrate the logical flow for handling and emergency procedures.



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Caption: Standard Operating Procedure for Handling **1,2-Diethylhydrazine**.



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Caption: Emergency Response Workflow for **1,2-Diethylhydrazine** Incidents.

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